BDC2.5 TCR Specificity & The 1040-31 Mimotope: A Technical Guide

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Compound of Interest

Compound Name:	*BDC2.5 mimotope 1040-31 acetate*
Cat. No.:	*B14754296*

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Executive Summary

The BDC2.5 T cell receptor (TCR) transgenic mouse is a cornerstone model for studying autoimmune Type 1 Diabetes (T1D).[1] For decades, the specific ligand for the BDC2.5 TCR remained elusive. While the natural ligand was eventually identified as a post-translationally modified peptide of Chromogranin A (ChgA), the synthetic mimotope 1040-31 (Sequence: YVRPLWVRME) serves as a critical tool for researchers.

1040-31 is a "superagonist" identified via positional scanning combinatorial libraries (PS-SCL). It binds the I-A

MHC class II molecule and stimulates BDC2.5 T cells with significantly higher potency than the natural antigen. This guide details the molecular basis of this specificity, functional characterization, and validated protocols for utilizing 1040-31 in immunological assays.

Molecular Basis of Specificity

The 1040-31 Sequence and Origin

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The 1040-31 peptide is a decamer identified not from a biological proteome, but from a synthetic library screening designed to find optimal ligands for the BDC2.5 TCR.

- Peptide Name: 1040-31 (also referred to as p31)[2][3][4]
- Amino Acid Sequence:Y-V-R-P-L-W-V-R-M-E (Tyr-Val-Arg-Pro-Leu-Trp-Val-Arg-Met-Glu)[5]
- Molecular Weight: ~1348.7 Da[5]
- Origin: Identified by Judie Kappler and colleagues using a PS-SCL approach, isolating the peptide based on its ability to induce maximal proliferation in BDC2.5 T cell clones.

Structural Docking: The I-A Interface

The Non-Obese Diabetic (NOD) mouse MHC class II molecule, I-A

, possesses a unique binding groove, characterized by a non-canonical

57 residue (Serine instead of Aspartic Acid). This alteration affects the P9 pocket, allowing for promiscuous peptide binding.

Analysis of the 1040-31 sequence against the BDC2.5 activation motif reveals the critical anchor residues:

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Position	Residue	Function	Mechanistic Insight
P1	Tyr (Y)	Anchor/TCR Contact	Positions the peptide N-terminus; I-A prefers hydrophobic/degenerate residues here.
P4	Pro (P)	Critical Anchor	Library scans confirm that Proline at P4 is essential for BDC2.5 recognition. It likely induces a backbone kink favorable for TCR docking.
P9	Met (M)	Critical Anchor	Methionine at P9 interacts with the unique I-A 57 pocket. This residue is a primary determinant of the "superagonist" potency.

Mimotope vs. Natural Ligand (ChgA)

The natural ligand for BDC2.5 is derived from Chromogranin A (ChgA), specifically the WE14 peptide (ChgA

). However, WE14 is a weak agonist in its native form.

- Affinity Gap: 1040-31 binds I-A

  and engages the BDC2.5 TCR with an affinity approximately 100-fold higher than native WE14.

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- Requirement for Modification: Native WE14 often requires transglutaminase-mediated modification to achieve significant T cell activation. 1040-31 bypasses this requirement, acting as a direct, high-potency activator.

Functional Characterization

The following data summarizes the functional disparity between the mimotope and the natural ligand.

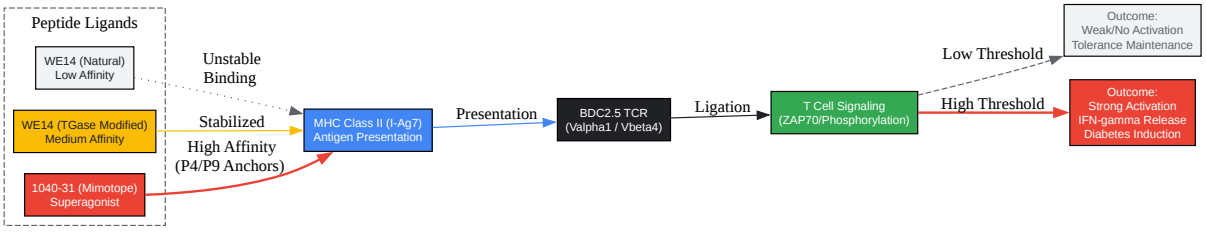
Table 1: Comparative Potency (In Vitro Proliferation)

Parameter	1040-31 (Mimotope)	WE14 (Natural Ligand)	WE14 (TGase-modified)
EC50 (Approx.)	0.01 - 0.1 g/mL	> 10 g/mL	~ 0.1 - 1.0 g/mL
Maximal IFN-	High (+++++)	Low (+)	High (++++)
TCR Downregulation	Rapid (< 4 hours)	Minimal	Moderate
In Vivo Outcome	Rapid Diabetes Onset (Adoptive Transfer)	Delayed/No Disease	Accelerated Disease

Visualizing the Interaction Logic

The following diagram illustrates the distinct activation pathways for BDC2.5 T cells, contrasting the superagonist 1040-31 with the natural WE14 ligand.

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Figure 1: Mechanistic comparison of BDC2.5 activation pathways. The 1040-31 mimotope bypasses the need for post-translational modification required by the natural WE14 ligand.

Experimental Protocols

Peptide Handling & Storage

Critical: 1040-31 is hydrophobic. Improper handling will result in precipitation and inconsistent assay data.

- Reconstitution: Dissolve lyophilized peptide in DMSO to a stock concentration of 10 mg/mL. Do not use water or PBS initially.
- Dilution: Dilute the DMSO stock into sterile PBS or media only immediately before use. Ensure final DMSO concentration in culture is < 0.1%.
- Storage: Aliquot stock (10-20

  L) and store at -80°C. Avoid freeze-thaw cycles.

Protocol: In Vitro BDC2.5 T Cell Activation

Objective: Measure T cell proliferation or cytokine production using 1040-31.

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Materials:

- BDC2.5 Splenocytes (Responder cells)
- NOD Splenocytes (Antigen Presenting Cells - APCs), irradiated (3000 rads)
- 1040-31 Peptide (Stock 10 mg/mL)
- Complete RPMI 1640 Media (10% FBS, 50

  M

  -ME)

Workflow:

- APC Preparation: Harvest spleens from wild-type NOD mice. Create a single-cell suspension. Irradiate cells (3000 rads) to prevent APC proliferation. Resuspend at

  cells/mL.
- Responder Preparation: Harvest spleens from BDC2.5 transgenic mice. Lyse RBCs. Resuspend at

  cells/mL.
- Plating: In a 96-well U-bottom plate, add:
  - 50

    L APCs (

    cells)
  - 50

    L Responders (

    cells)
  - 100

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L Peptide Solution (Serial dilutions: 10

g/mL down to 0.001

g/mL)

- Incubation: Culture at 37°C, 5% CO

  for 72 hours.

- Readout:
  - Proliferation:[6][7] Add

    H-Thymidine (1

    Ci/well) for the last 16 hours.
  - Cytokine: Harvest supernatant at 48 hours for IFN-

    ELISA.

Self-Validation Check:

- Positive Control: ConA (2

  g/mL) or anti-CD3/CD28 beads.

- Negative Control: Irradiated APCs + Responders + Media (No peptide). Background CPM should be < 1000.

- Expected Result: 1040-31 should induce a sigmoidal dose-response curve with an EC50 near 0.01-0.1

  g/mL.

Implications for Drug Development

For researchers developing immunotherapies (e.g., peptide-MHC nanoparticles, tolerance induction):

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- Tetramer Reagent: I-A

  /1040-31 tetramers are the gold standard for tracking BDC2.5-like cells in heterogeneous populations. They stain with higher intensity than ChgA-loaded tetramers.

- Tolerance Models: Because 1040-31 is a superagonist, it can induce Activation Induced Cell Death (AICD) or anergy more effectively than the natural ligand at high doses. It is ideal for testing the upper limits of tolerance induction protocols.

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